

Navigating the Synthesis and Safety of Dibrominated Fluorenes: A Technical Guide

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Compound of Interest

Compound Name: 2,6-dibromo-9H-fluorene

Cat. No.: B15245476

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An In-depth examination of 2,7-dibromo-9H-fluorene, a key building block in advanced materials and pharmaceutical research. This guide addresses the scarcity of data on the 2,6-isomer by providing a comprehensive overview of its well-characterized counterpart.

For Researchers, Scientists, and Drug Development Professionals.

While the specific isomer **2,6-dibromo-9H-fluorene** is not widely documented in scientific literature or commercial catalogs, its close relative, 2,7-dibromo-9H-fluorene, serves as a crucial intermediate in the synthesis of a wide array of organic electronic materials and potential therapeutic agents.^{[1][2]} This technical guide offers a detailed exploration of the chemical properties, safety data, and synthetic methodologies associated with 2,7-dibromo-9H-fluorene, providing a valuable resource for researchers working with dibrominated fluorene scaffolds.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of 2,7-dibromo-9H-fluorene.

Property	Value	Source
CAS Number	16433-88-8	[3][4]
Molecular Formula	C ₁₃ H ₈ Br ₂	[3][5]
Molecular Weight	324.01 g/mol	[3][5]
Melting Point	164-166 °C	[3]
Boiling Point	329.77 °C (estimated)	[3]
Appearance	White to off-white crystalline powder	[3]
Solubility	Slightly soluble in Chloroform	[3]

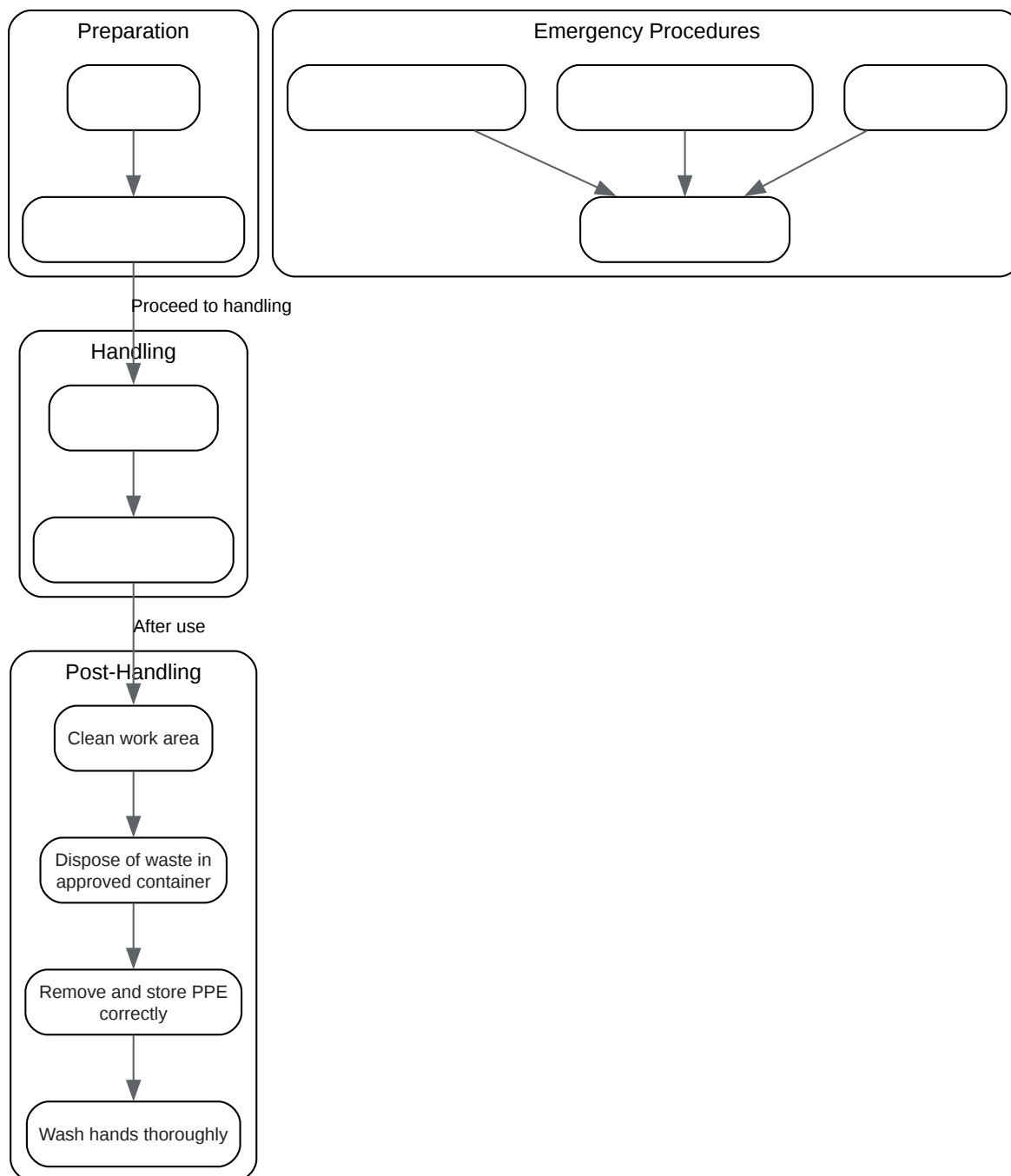
Safety and Handling

2,7-Dibromo-9H-fluorene is classified as an irritant.[3] Proper handling and storage are crucial to ensure laboratory safety.

Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray
H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling
H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area
P280: Wear protective gloves/protective clothing/eye protection/face protection	
P302+P352: IF ON SKIN: Wash with plenty of soap and water	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Storage: Store in a dry, well-ventilated place. Keep container tightly closed.[6]

Below is a workflow for the safe handling of 2,7-dibromo-9H-fluorene in a laboratory setting.



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Safe handling workflow for 2,7-dibromo-9H-fluorene.

Experimental Protocols: Synthesis

The synthesis of 2,7-dibromofluorene is a key step for its subsequent use in more complex molecules. One common method involves the direct bromination of fluorene.

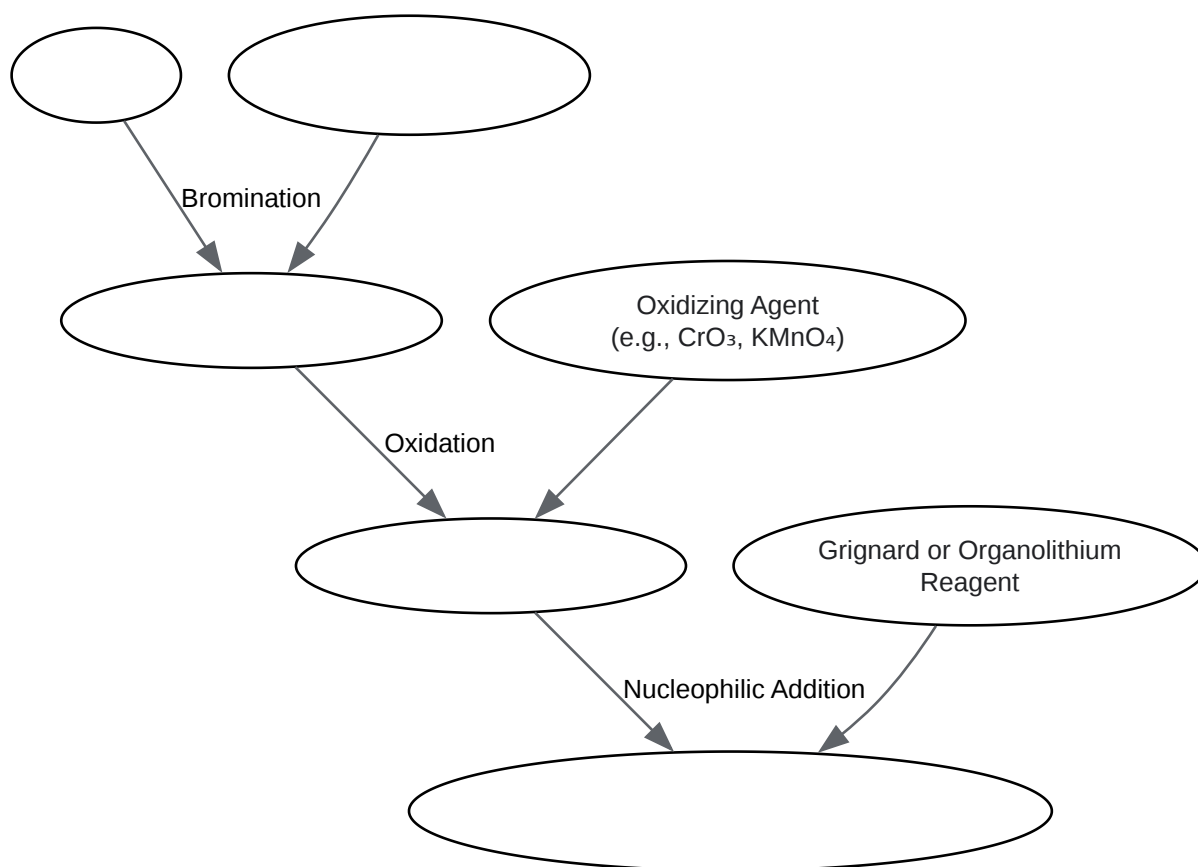
Synthesis of 2,7-dibromofluorene from Fluorene:

This protocol is adapted from a literature procedure for the synthesis of 2,7-dibromofluoren-9-one, where the initial step is the synthesis of 2,7-dibromofluorene.[7]

- Materials:
 - Fluorene (1.5 g, 9.0 mmol)
 - Carbon tetrachloride (CCl₄) (80 mL)
 - Copper(II) bromide on alumina (30 g)
 - Ethyl acetate
 - Hexane
- Procedure:
 - To a solution of fluorene in CCl₄, add copper(II) bromide on alumina.
 - Stir the mixture at reflux for 5 hours.
 - Cool the solution to room temperature.
 - Filter the solid material and wash it with CCl₄ (50 mL).
 - Dry the organic solution over magnesium sulfate.
 - Remove the solvent to yield the crude product as yellow solids (2.87 g, 98% yield).

- Recrystallize the crude product from a mixture of ethyl acetate/hexane (5:95 v/v) to obtain pale yellow crystals of pure 2,7-dibromofluorene.

The following diagram illustrates a generalized synthetic pathway for producing dibrominated fluorene derivatives.



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Generalized synthetic pathways for fluorene derivatives.

Applications in Research and Development

Fluorene derivatives are of significant interest due to their unique photophysical and electronic properties.[2] 2,7-disubstituted fluorenes are particularly important as building blocks for conjugated polymers used in organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect transistors (OFETs).[1] The bromine atoms at the 2 and 7 positions provide reactive handles for further functionalization through cross-coupling reactions, allowing for the synthesis of a diverse range of materials with tailored properties.[1]

In the realm of drug development, the fluorene scaffold is recognized for its presence in various bioactive molecules.[8] For instance, certain fluorene derivatives have been investigated for their potential as anticancer, anti-inflammatory, and antibacterial agents.[2] The ability to functionalize the dibromofluorene core allows for the systematic exploration of structure-activity relationships in the design of new therapeutic agents.[8]

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